

Application Notes and Protocols for Pyrazosulfuron-ethyl Bioefficacy Studies

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Compound of Interest

Compound Name: Pyrazosulfuron-ethyl

Cat. No.: B166691

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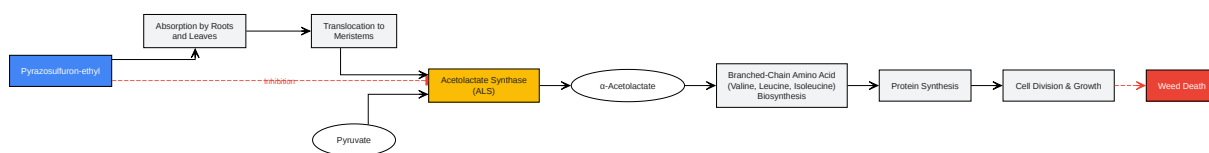
These application notes provide a comprehensive guide to conducting bioefficacy studies of **Pyrazosulfuron-ethyl**, a sulfonylurea herbicide. The protocols outlined below are designed to ensure robust and reproducible data for the evaluation of its weed control capabilities, particularly in transplanted rice.

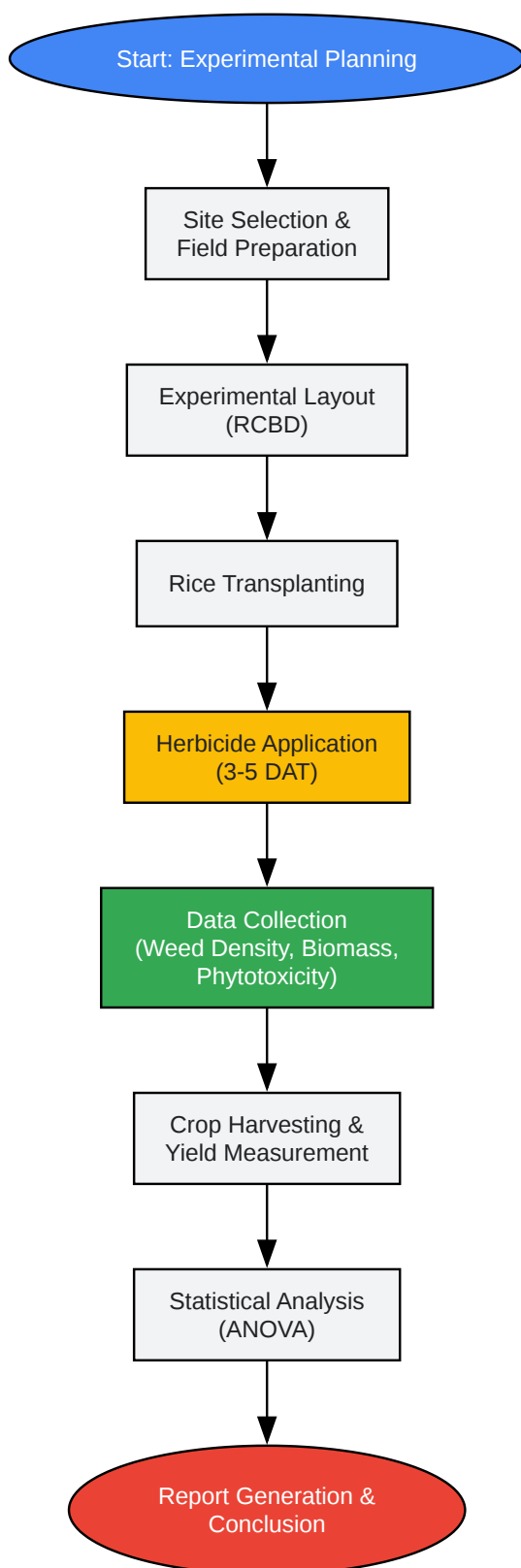
Introduction

Pyrazosulfuron-ethyl is a systemic herbicide that is effective against a wide range of broad-leaved weeds, grasses, and sedges.[1] Its mode of action is the inhibition of acetolactate synthase (ALS), a crucial enzyme in the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants.[2][3][4][5] This inhibition leads to the cessation of cell division and plant growth, ultimately causing weed death. This document provides detailed experimental protocols for assessing the bioefficacy of **Pyrazosulfuron-ethyl** formulations.

Signaling Pathway of Pyrazosulfuron-ethyl

Pyrazosulfuron-ethyl acts by inhibiting the acetolactate synthase (ALS) enzyme, also known as acetoxyacid synthase (AHAS). This enzyme is the first step in the biosynthetic pathway of essential branched-chain amino acids. The inhibition of ALS leads to a deficiency in these amino acids, which in turn halts protein synthesis and cell division in the meristematic tissues of susceptible plants, resulting in their death.





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